

# Physical and chemical properties of 2,3-Dichlorobenzoyl chloride

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzoyl chloride

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## An In-depth Technical Guide to 2,3-Dichlorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-Dichlorobenzoyl chloride**, a key intermediate in organic synthesis. The information is curated for professionals in research and development, particularly in the pharmaceutical and chemical industries.

## Core Physical and Chemical Properties

**2,3-Dichlorobenzoyl chloride** is a halogenated aromatic compound with the chemical formula  $C_7H_3Cl_3O$ .<sup>[1][2][3]</sup> It appears as a white or colorless to light yellow powder, lump, or clear liquid.

## Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of **2,3-Dichlorobenzoyl chloride**.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>3</sub> O[1][2][3][4]
Molecular Weight	209.46 g/mol [1][2][3][4]
CAS Number	2905-60-4[1][2][3]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid
Thermal Properties	Value
Melting Point	29-32 °C[4]
Boiling Point	257.2 ± 20.0 °C at 760 mmHg[4], 140 °C at 14 mmHg[5]
Flash Point	105.9 ± 22.3 °C[4]
Physical Properties	Value
Density	1.5 ± 0.1 g/cm <sup>3</sup> [4]
Solubility	Soluble in Toluene[5]

## Synthesis and Experimental Protocols

**2,3-Dichlorobenzoyl chloride** is primarily synthesized through two main routes: the reaction of 2,3-dichlorobenzoic acid with a chlorinating agent or the hydrolysis of 2,3-dichlorobenzotrichloride.

### From 2,3-Dichlorobenzoic Acid

A common laboratory and industrial method involves the reaction of 2,3-dichlorobenzoic acid with thionyl chloride.[1][6][7]

Experimental Protocol:

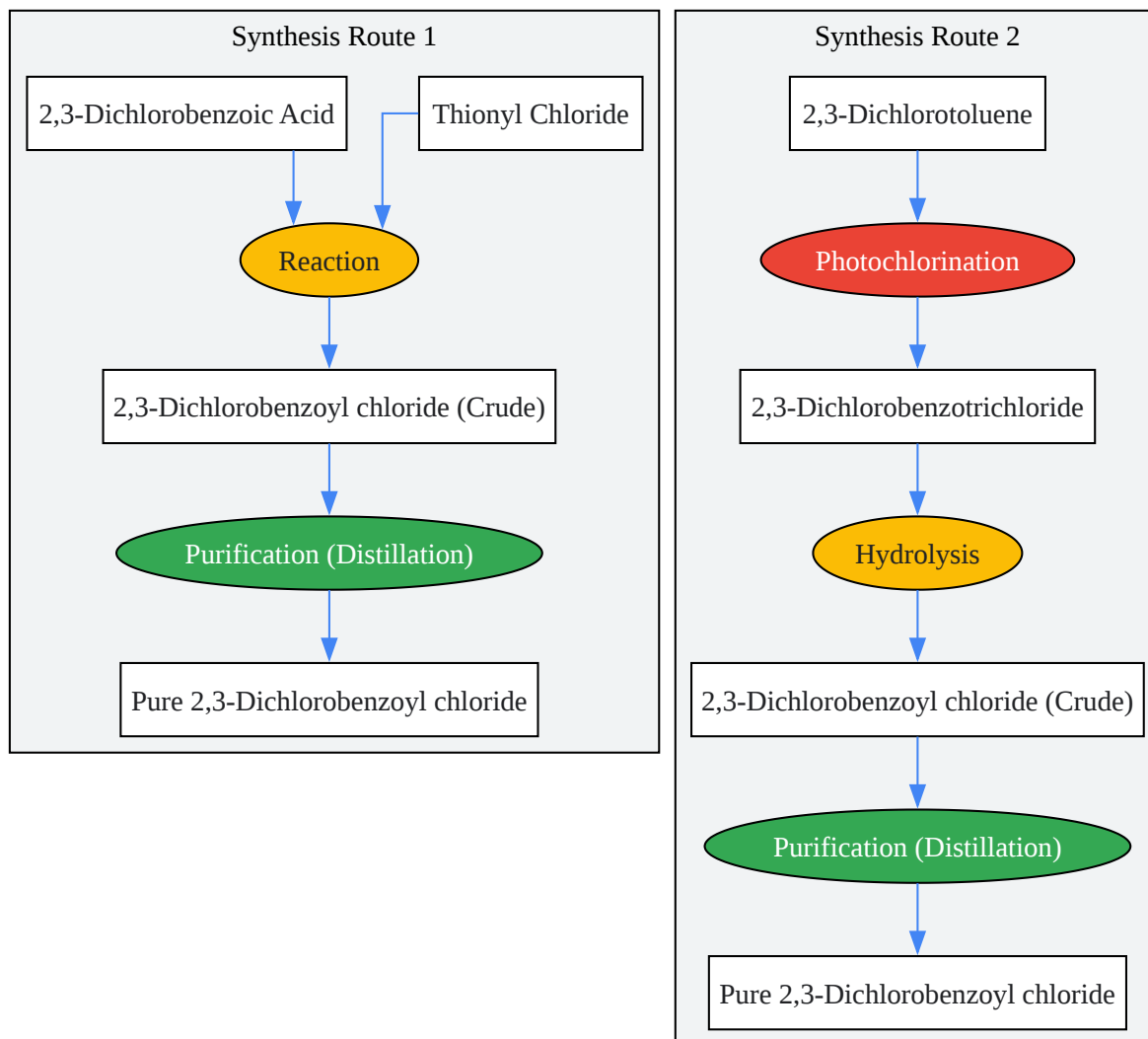
- To a reaction vessel equipped with a reflux condenser and a stirring mechanism, add 2,3-dichlorobenzoic acid and an excess of thionyl chloride.
- Heat the mixture to reflux and maintain for a period sufficient to ensure complete reaction (typically monitored by the cessation of gas evolution).
- After the reaction is complete, distill off the excess thionyl chloride.
- The crude **2,3-Dichlorobenzoyl chloride** can then be purified by vacuum distillation.

## From 2,3-Dichlorobenzotrichloride

This method involves the controlled hydrolysis of 2,3-dichlorobenzotrichloride.<sup>[1][6]</sup>

Experimental Protocol:

- 2,3-Dichlorotoluene undergoes photochlorination to produce 2,3-dichlorobenzotrichloride.<sup>[6][7]</sup>
- The resulting 2,3-dichlorobenzotrichloride is then hydrolyzed. A reactor is loaded with 2,3-dichlorobenzotrichloride and a catalytic amount of a Lewis acid, such as zinc chloride ( $\text{ZnCl}_2$ ).<sup>[1][6]</sup>
- The mixture is heated to a temperature between 100 and 180 °C.<sup>[6][7]</sup>
- Water is added dropwise to the heated mixture while maintaining the temperature.<sup>[1][6]</sup>
- The reaction is allowed to proceed for several hours.<sup>[1]</sup>
- The crude product is then purified by distillation to yield **2,3-Dichlorobenzoyl chloride**.<sup>[1][6]</sup>



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Caption: Synthesis pathways for **2,3-Dichlorobenzoyl chloride**.

## Chemical Reactivity and Applications

**2,3-Dichlorobenzoyl chloride** is a reactive compound due to the presence of the acyl chloride functional group. It readily undergoes nucleophilic acyl substitution reactions.

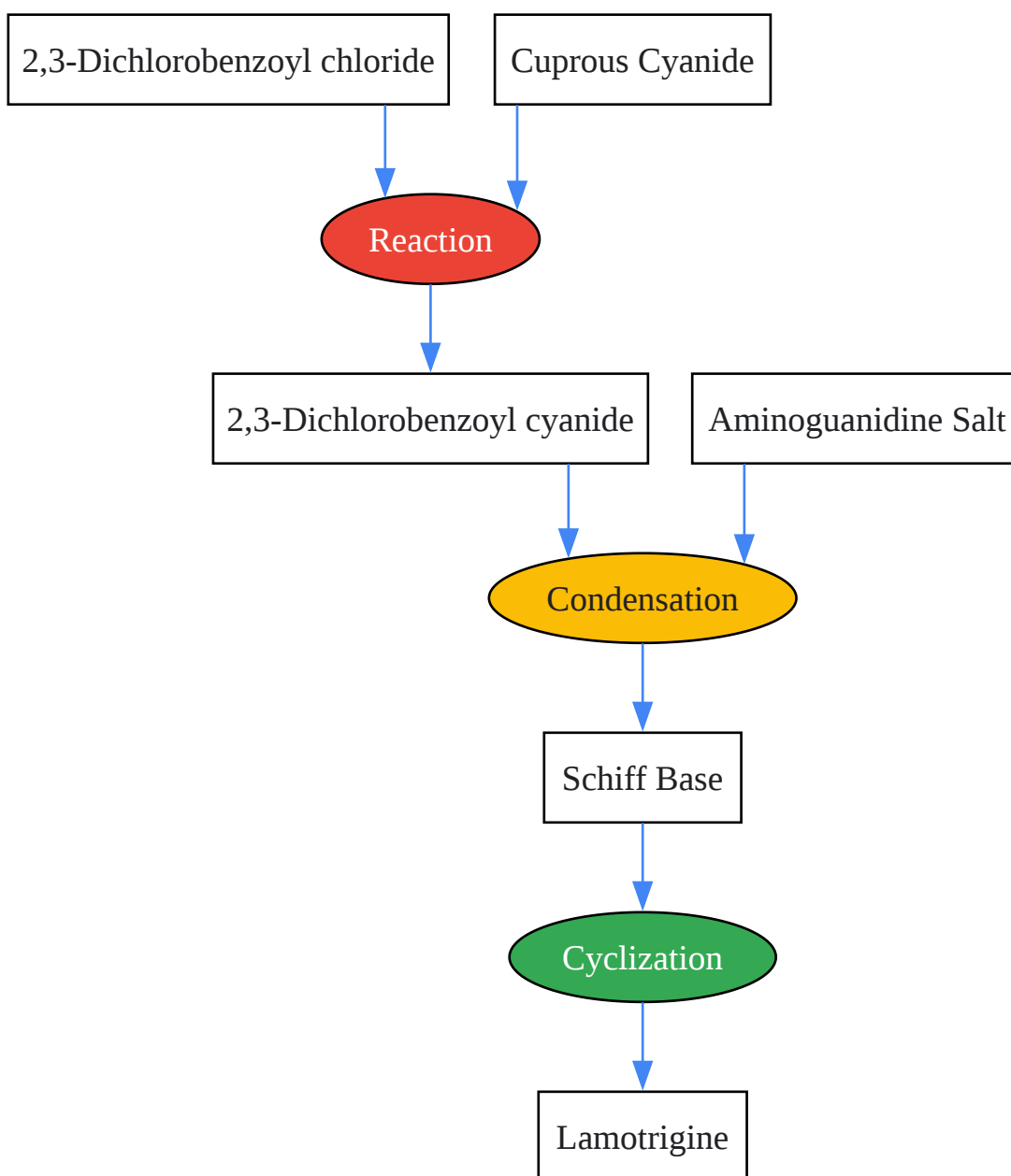
A significant application of **2,3-Dichlorobenzoyl chloride** is in the synthesis of the anti-epileptic drug lamotrigine.<sup>[6][7]</sup> In this multi-step synthesis, it serves as a precursor to 2,3-dichlorobenzoyl cyanide.

Reaction with Cuprous Cyanide:

**2,3-Dichlorobenzoyl chloride** is reacted with cuprous cyanide (CuCN) to form 2,3-dichlorobenzoyl cyanide. This reaction is a key step in the synthesis of lamotrigine.<sup>[6][7]</sup>

Experimental Protocol:

- A reactor is charged with **2,3-Dichlorobenzoyl chloride** and cuprous cyanide.<sup>[6]</sup>
- The mixture is heated to approximately 160-165 °C and stirred for several hours.<sup>[6]</sup>
- After cooling, a solvent such as toluene is added.<sup>[6]</sup>
- The inorganic salts are removed by filtration.<sup>[6]</sup>
- The solvent is removed from the filtrate by distillation under reduced pressure.<sup>[6]</sup>
- The crude 2,3-dichlorobenzoyl cyanide is then purified by crystallization.<sup>[6]</sup>



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Caption: Role of **2,3-Dichlorobenzoyl chloride** in Lamotrigine synthesis.

## Safety and Handling

**2,3-Dichlorobenzoyl chloride** is classified as a hazardous substance. It is corrosive and causes severe skin burns and eye damage.[8][9][10] It may also cause respiratory irritation.[8]

Handling Precautions:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- Keep away from incompatible materials.
- Store in a tightly closed, corrosion-resistant container in a dry, cool, and well-ventilated place.[8][10]

#### First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]

## Conclusion

**2,3-Dichlorobenzoyl chloride** is a valuable chemical intermediate with well-defined physical and chemical properties. Its reactivity makes it a crucial building block in the synthesis of pharmaceuticals, most notably lamotrigine. A thorough understanding of its properties, synthesis, and handling procedures is essential for its safe and effective use in research and development.

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